

Diminazene Aceturate: Dosage and Administration in Mouse Models - Application Notes and Protocols

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Compound of Interest

Compound Name: *Diminazene*

Cat. No.: *B1218545*

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Introduction

Diminazene aceturate (DIZE), commercially known as Berenil, is an aromatic diamidine compound primarily used as an antitrypanosomal and babesicidal agent in veterinary medicine. Recently, its pleiotropic effects, including the activation of Angiotensin-Converting Enzyme 2 (ACE2) and potent anti-inflammatory properties, have garnered significant interest in preclinical research using mouse models for a wide range of diseases. This document provides detailed application notes and standardized protocols for the dosage and administration of **diminazene** aceturate in mice, compiled from peer-reviewed literature. It aims to offer a practical guide for ensuring reproducibility and safety in experimental study design.

Data Presentation: Dosage and Administration Summary

The appropriate dosage and administration route for **diminazene** aceturate are highly dependent on the experimental context, such as toxicity assessment, anti-parasitic efficacy, or anti-inflammatory studies. The following tables summarize quantitative data from various mouse model studies.

Table 1: Dosage for Efficacy Studies in Mouse Models

Application	Mouse Strain	Route of Administration	Dosage (mg/kg)	Frequency	Key Findings	Reference
Anti-trypanosomal	Albino Mice	Intraperitoneal (i.p.) or Intramuscular (i.m.)	3.5	Single dose	Less effective at eliminating T. evansi.	[1]
Anti-trypanosomal	Albino Mice	Intraperitoneal (i.p.) or Intramuscular (i.m.)	10, 20	Single dose	Complete elimination of T. evansi.	[1]
Anti-trypanosomal	BALB/c	Intraperitoneal (i.p.)	14	Single dose	Modulated host inflammatory response to T. congolense.	[2]
Anti-trypanosomal (Resistance Study)	N/A	Intraperitoneal (i.p.)	25	Single dose	Investigated frequency of DIZE-resistant T. congolense.	[3]
Anti-schistosomal (Chronic Infection)	N/A	Intraperitoneal (i.p.)	10 - 100	Single dose	ED ₅₀ = 44.6 mg/kg. Significant worm burden reduction.	[4]

Anti-schistosomal (Chronic Infection)	N/A	Oral (p.o.)	100 - 400	Single dose	ED ₅₀ = 226.8 mg/kg. Marked reduction in worm burdens.
Anti-inflammatory (Endotoxemia)	C57BL/6	Intraperitoneal (i.p.)	2	Single dose	Attenuated systemic inflammation via a proposed neural reflex.

Table 2: Dosage for Acute Toxicity Studies in Mouse Models

Mouse Strain	Route of Administration	Dosage (mg/kg)	Observation Period	Key Findings	Reference
Swiss Mice	Oral (p.o.)	1000	14 days	No mortality observed. Showed signs of abdominal contortion in females.	
Swiss Mice	Oral (p.o.)	2000	14 days	Mortality observed. Signs of toxicity included hypoactivity, loss of straightening reflex, tachycardia, and seizures.	

Experimental Protocols

These protocols provide a standardized methodology for the preparation and administration of **diminazene** aceturate in a research setting. Adherence to local institutional animal care and use committee (IACUC) guidelines is mandatory.

Protocol 1: Preparation of Diminazene Aceturate Solution for Injection

Objective: To prepare a sterile solution of **diminazene** aceturate for parenteral administration.

Materials:

- **Diminazene** aceturate powder (analytical grade)

- Sterile Phosphate-Buffered Saline (PBS) or 0.9% Saline
- Sterile 15 mL or 50 mL conical tubes
- Vortex mixer
- 0.22 μ m sterile syringe filter
- Sterile syringes and needles

Procedure:

- **Calculate Required Mass:** Determine the total mass of **diminazene** acetate needed based on the desired concentration and final volume. For example, to prepare 10 mL of a 2 mg/mL solution, 20 mg of DIZE is required.
- **Weighing:** Accurately weigh the calculated mass of **diminazene** acetate powder in a sterile conical tube under aseptic conditions (e.g., in a laminar flow hood).
- **Dissolution:** Add the desired volume of sterile PBS or saline to the conical tube. **Diminazene** acetate is a yellow solid.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. The solution should be clear and yellow.
- **Sterilization:** Draw the solution into a sterile syringe. Attach a 0.22 μ m sterile syringe filter to the syringe and expel the solution into a new, sterile tube or vial. This step removes any potential microbial contamination.
- **Storage:** Store the final sterile solution at 4°C, protected from light. It is recommended to use freshly prepared solutions.

Protocol 2: Administration of Diminazene Acetate

A. Intraperitoneal (i.p.) Injection

Objective: To administer DIZE into the peritoneal cavity of the mouse. This route allows for rapid absorption.

Procedure:

- **Animal Restraint:** Properly restrain the mouse by securing the scruff of the neck. Position the mouse so its head is tilted downwards to move the abdominal organs away from the injection site.
- **Site Identification:** The preferred injection site is the lower right or left abdominal quadrant. Avoid the midline to prevent puncturing the urinary bladder or cecum.
- **Injection:** Using a 25-27 gauge needle, penetrate the skin and abdominal wall at a 30-45 degree angle.
- **Aspiration:** Gently pull back on the syringe plunger to ensure no fluid (blood or urine) is aspirated. If fluid is drawn, discard the needle and syringe and repeat the procedure at a different site.
- **Delivery:** Inject the solution slowly and steadily. The maximum recommended volume for an adult mouse is 2-3 mL.
- **Post-Injection Monitoring:** Return the mouse to its cage and monitor for any immediate adverse reactions.

B. Oral Gavage (p.o.)

Objective: To administer DIZE directly into the stomach.

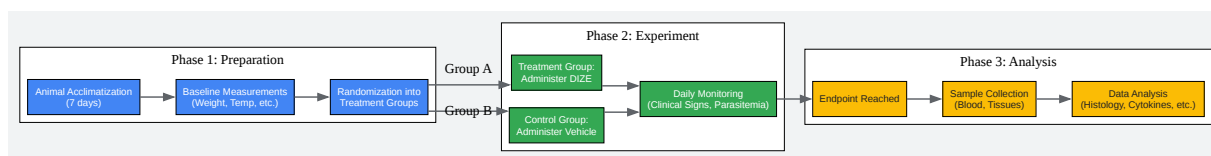
Procedure:

- **Animal Restraint:** Restrain the mouse firmly by the scruff, ensuring the head and body are in a straight line to facilitate passage of the gavage needle.
- **Gavage Needle Selection:** Use a proper-sized, ball-tipped gavage needle (typically 20-22 gauge for an adult mouse). Measure the needle from the tip of the mouse's nose to the last rib to estimate the correct insertion depth.
- **Insertion:** Gently insert the gavage needle into the mouth, passing it along the roof of the mouth towards the esophagus.

- **Delivery:** Once the needle is in place without resistance, administer the solution slowly. The typical volume should not exceed 1.5 mL for an adult mouse.
- **Withdrawal:** Remove the gavage needle gently and return the mouse to its cage. Monitor for any signs of respiratory distress, which could indicate improper administration into the trachea.

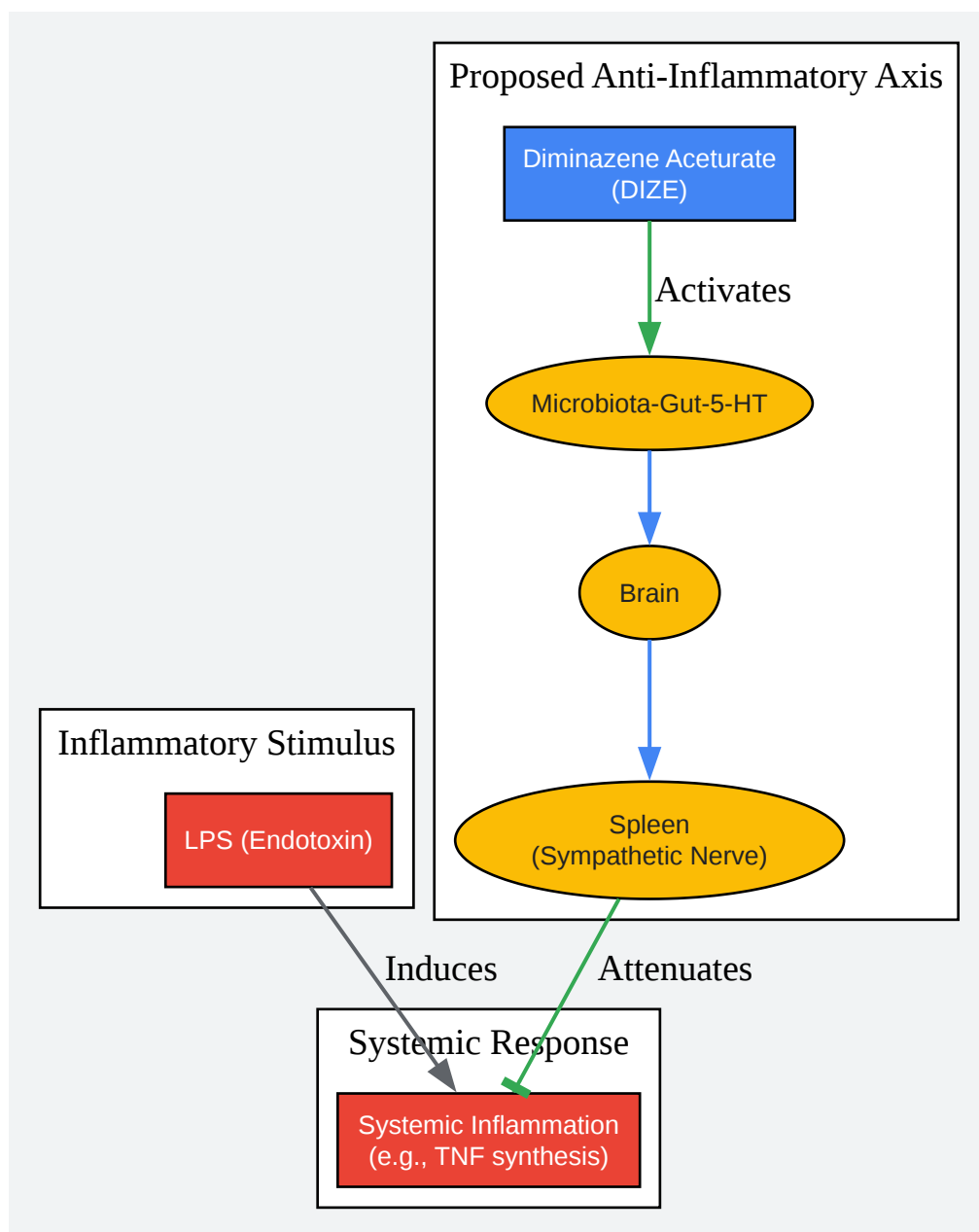
Mandatory Visualizations

The following diagrams illustrate a typical experimental workflow and a proposed signaling pathway associated with **diminazene** aceturate's anti-inflammatory effects.



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Caption: General experimental workflow for in vivo mouse studies with **diminazene** aceturate.



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